

Application Notes & Protocols: Synthesis of Bioactive Molecules from 3-Methylchromone Derivatives

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Compound of Interest

Compound Name: 3-Cyano-6-methylchromone

Cat. No.: B1582570

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Authored for: Researchers, Scientists, and Drug Development Professionals

Preamble: The Chromone Scaffold as a Nexus of Bioactivity

The chromone (4H-chromen-4-one) framework, a benzopyran-4-one ring system, is a cornerstone of medicinal chemistry.^{[1][2]} This "privileged structure" is prevalent in a vast array of natural products and synthetic compounds, exhibiting a remarkable spectrum of biological activities including antimicrobial, antiviral, anti-inflammatory, and antitumor properties.^{[2][3]} Within this class, 3-methylchromone and its derivatives have emerged as particularly promising scaffolds for the development of novel therapeutic agents.^{[1][4][5]}

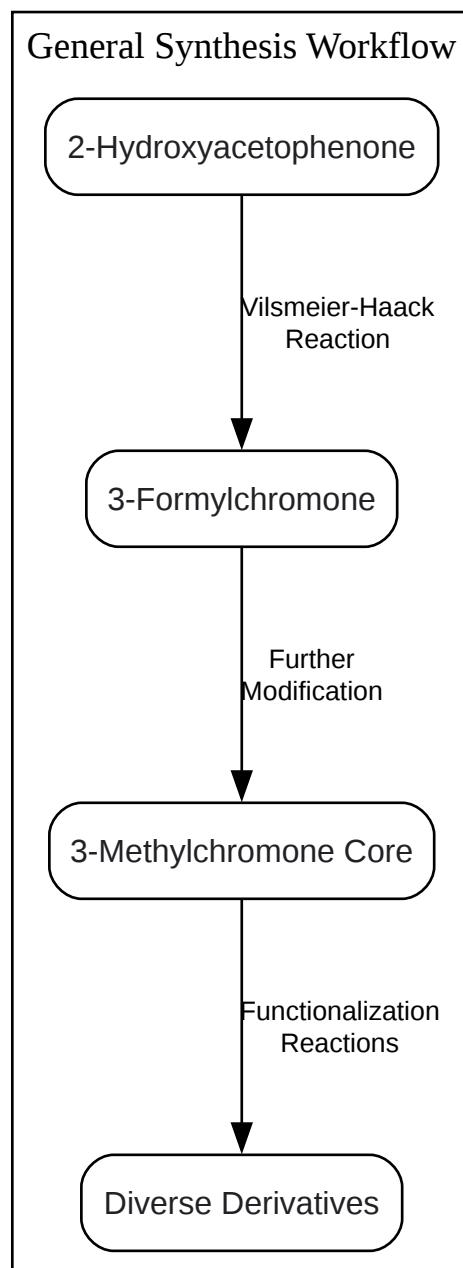
This guide provides an in-depth exploration of the synthetic pathways originating from 3-methylchromone, focusing on the strategic derivatization to yield molecules with significant pharmacological potential. We will delve into the causality behind key experimental choices, present detailed, field-proven protocols, and contextualize the synthetic efforts with mechanistic insights into the biological activity of the resulting compounds.

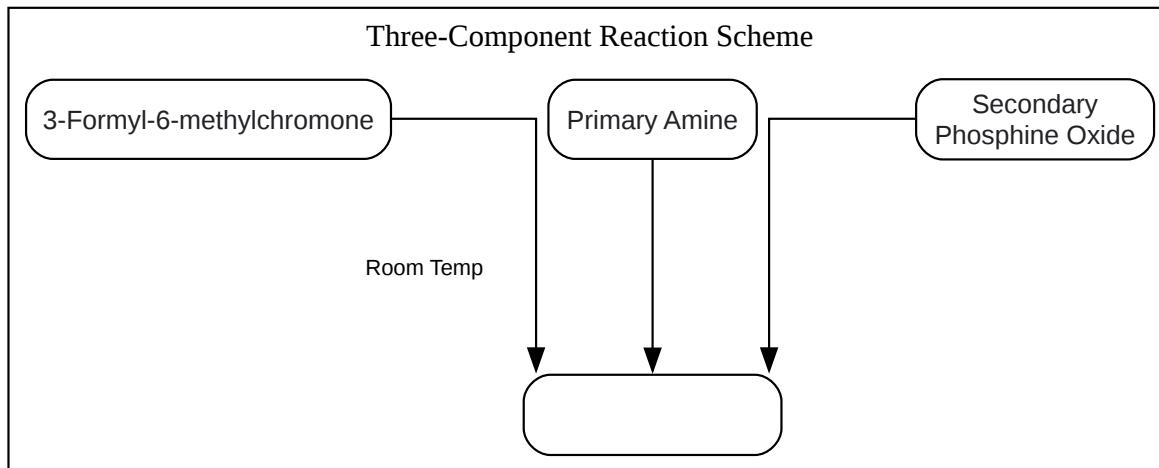
Section 1: Foundational Synthetic Strategies for the 3-Methylchromone Core

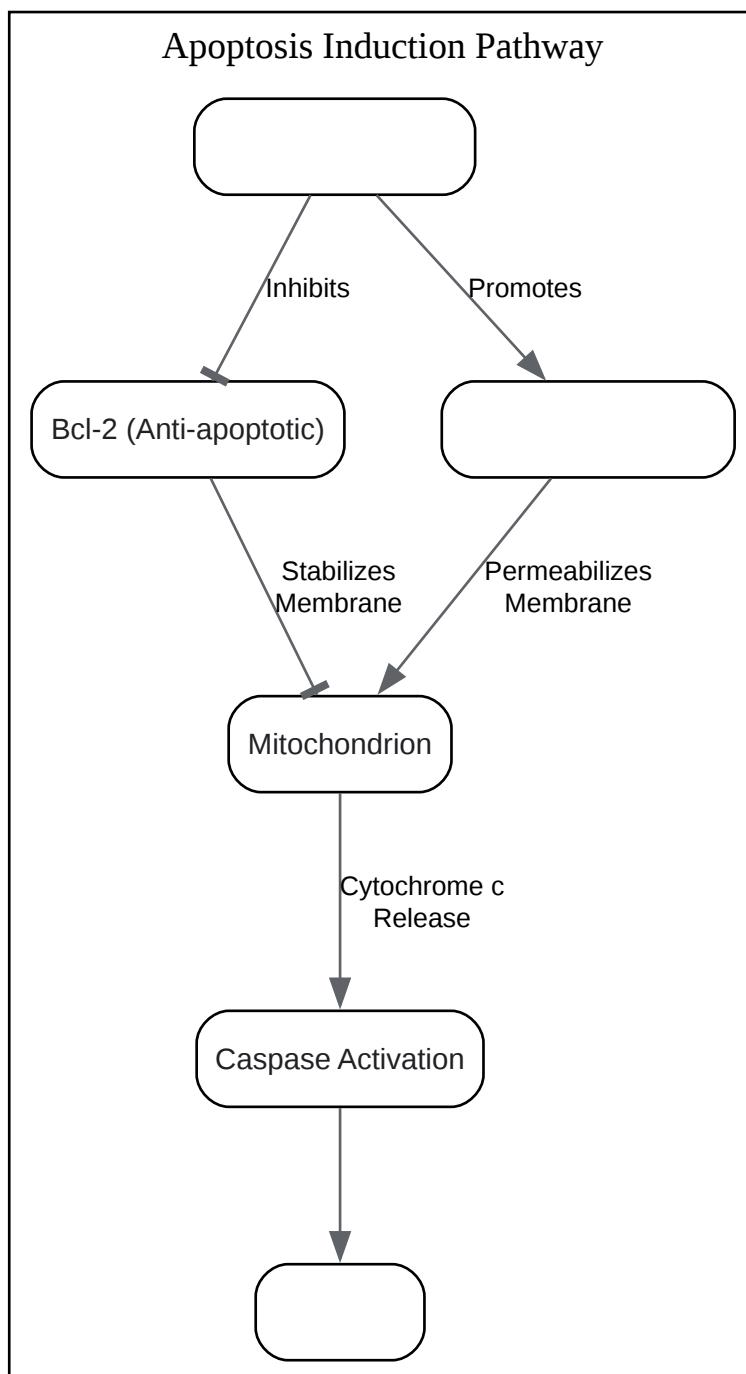
The journey towards complex bioactive molecules begins with the efficient construction of the core 3-methylchromone scaffold. The selection of the initial synthetic route is critical, as it dictates the potential for subsequent functionalization.

The Gateway Intermediate: 3-Formylchromone

A versatile and frequently employed precursor for a multitude of derivatives is 3-formylchromone.^[1] Its strategic importance lies in the reactivity of the C3-aldehyde group, which serves as a handle for a wide array of chemical transformations, including condensations, multicomponent reactions, and oxidations. The most common route to this intermediate is the Vilsmeier-Haack reaction, starting from the readily available 2-hydroxyacetophenone.^{[1][6]}







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